

Physical and chemical properties of 2-(Methoxymethyl)phenol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(Methoxymethyl)phenol

Cat. No.: B1596356

[Get Quote](#)

An In-Depth Technical Guide to 2-(Methoxymethyl)phenol

For Researchers, Scientists, and Drug Development Professionals

Authored by: [Your Name/Gemini], Senior Application Scientist

Abstract: This technical guide provides a comprehensive overview of the physical, chemical, and spectroscopic properties of **2-(Methoxymethyl)phenol**. It is intended to serve as a valuable resource for researchers, scientists, and professionals in the field of drug development and organic synthesis. This document delves into the compound's structure, reactivity, and potential applications, offering insights grounded in established scientific principles. The guide also includes a detailed, proposed synthesis protocol, safety and handling procedures, and a compilation of relevant spectral data to facilitate its identification and use in a laboratory setting.

Introduction

2-(Methoxymethyl)phenol, a member of the phenol ether family, is a synthetic organic compound with growing interest in various chemical research and development sectors. Its structure, featuring both a phenolic hydroxyl group and a methoxymethyl ether substituent on the aromatic ring, imparts a unique combination of reactivity and physical properties. The

phenolic moiety serves as a proton donor and a site for electrophilic substitution, while the ether group influences its solubility and can participate in specific chemical transformations. This dual functionality makes **2-(Methoxymethyl)phenol** a versatile building block in the synthesis of more complex molecules, including potential pharmaceutical intermediates and other fine chemicals. This guide aims to provide a thorough understanding of its core characteristics to support its effective application in scientific endeavors.

Molecular Structure and Identifier

The structural integrity of a molecule is fundamental to its chemical behavior. **2-(Methoxymethyl)phenol** consists of a benzene ring substituted with a hydroxyl group and a methoxymethyl group at the ortho position.

Molecular Formula: C₈H₁₀O₂

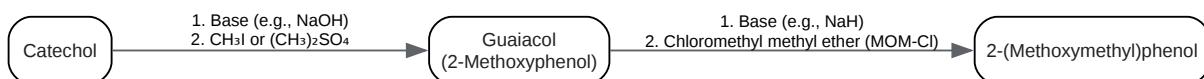
Molecular Weight: 138.17 g/mol

CAS Registry Number: 5635-98-3

IUPAC Name: **2-(Methoxymethyl)phenol**

SMILES: COCC1=CC=CC=C1O

Diagram 1: Molecular Structure of **2-(Methoxymethyl)phenol**



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Physical and chemical properties of 2-(Methoxymethyl)phenol]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1596356#physical-and-chemical-properties-of-2-methoxymethyl-phenol>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com